

Technical Guide: Toxicity & Safety Data Sheet (SDS) for Hexadecyldimethylammonium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hexadecyldimethylammonium chloride*
CAS No.: *2016-45-7*
Cat. No.: *B8590218*

[Get Quote](#)

CAS 2016-45-7[1][2]

Chemical Identity & Physicochemical Properties

Hexadecyldimethylammonium chloride is the hydrochloride salt of N,N-dimethylhexadecylamine.[2][6] Unlike quaternary ammonium compounds (QACs) like CTAC, its cationic charge is pH-dependent.[2] At physiological or acidic pH, it functions as a cationic surfactant; at high pH, it may deprotonate to the free amine, altering its solubility and toxicity profile.[2]

- IUPAC Name: N,N-Dimethylhexadecan-1-aminium chloride[1][2]
- Molecular Formula:
[7]
- Molecular Weight: 305.97 g/mol [1][2][4]

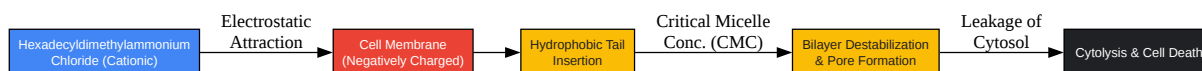
- Solubility: Soluble in water (pH dependent), ethanol, and chloroform.[2]
- Appearance: White to off-white crystalline powder or hygroscopic solid.[1][2]

Toxicological Profile & Mechanism of Action

Mechanism of Toxicity: Membrane Lysis

The primary mechanism of toxicity for **Hexadecyldimethylammonium chloride** is amphiphilic membrane disruption.[1] The hydrophobic hexadecyl tail inserts into the lipid bilayer of cell membranes, while the cationic head group interacts with negatively charged phosphate head groups.[2] This destabilizes the membrane, causing leakage of intracellular contents (cytolysis).

- Low Concentrations: Increases membrane permeability (leakage of ions).[1]
- High Concentrations: Complete micellar solubilization of the membrane.[1]



[Click to download full resolution via product page](#)

Figure 1: Mechanism of cationic surfactant-induced cytotoxicity via membrane lysis.[1][2]

Quantitative Toxicity Data

Data synthesized from parent amine (CAS 112-69-6) and structural analogs (Read-Across).[1][2]

Endpoint	Test Species	Value / Result	Classification (GHS)
Acute Oral Toxicity	Rat	mg/kg	Category 4 (Harmful)
Acute Dermal Toxicity	Rabbit	Irritation/Corrosion	Category 1B (Causes severe burns)
Skin Corrosion	Rabbit (4h exp)	Corrosive	Category 1B
Eye Damage	Rabbit	Irreversible Damage	Category 1
Aquatic Toxicity (Acute)	Danio rerio	mg/L	Acute 1 (Very Toxic)
Aquatic Toxicity (Chronic)	Daphnia magna	mg/L	Chronic 1 (Long-lasting effects)

Comprehensive Safety Data Sheet (SDS) Synthesis Hazards Identification (GHS Classification)

- Signal Word:DANGER
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2][5][8][9][10]
 - H314: Causes severe skin burns and eye damage.[1][2][5][8][9]
 - H410: Very toxic to aquatic life with long lasting effects.[1][2][5][8][9][11]

Safe Handling Protocol (Research Context)

Expert Insight: The powder form is highly hygroscopic and can form caustic dust. Inhalation of dust can cause severe respiratory tract irritation (chemical pneumonitis). Always handle the solid in a fume hood or weighing cabinet.

Protocol: Preparation of Stock Solution (5% w/v)

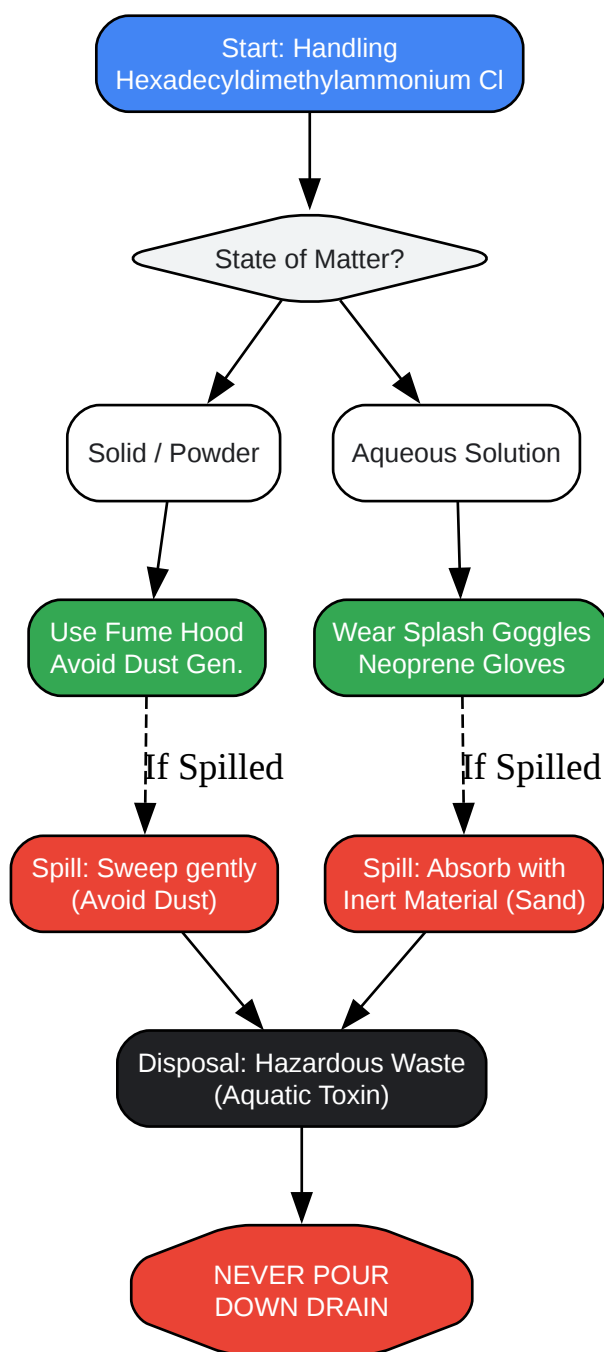
- PPE: Nitrile gloves (double gloving recommended), chemical splash goggles, lab coat, and P2/N95 respirator if outside a hood.[2]
- Weighing: Weigh solid inside a fume hood. Use an antistatic gun if static makes the powder fly.
- Dissolution: Add water slowly. The dissolution is exothermic; allow to cool.
- pH Check: Verify pH. Aqueous solutions are naturally acidic (pH ~4-5) due to the hydrochloride salt.[1]

Emergency Response & First Aid

Exposure Route	Immediate Action	Do NOT
Skin Contact	Wash immediately with polyethylene glycol 400 (if available) or copious water for 15+ min.[1][2]	Do not neutralize with acid or base. Do not use solvents.
Eye Contact	Rinse cautiously with water for 15-20 min.[1][2] Lift eyelids. Remove contacts if easy.	Do not rub eyes.[9] Do not apply ointments.
Inhalation	Move to fresh air.[1][2][8][9][11] If breathing is difficult, give oxygen.[2][9]	Do not perform mouth-to-mouth if substance was inhaled.[1][2]
Ingestion	Rinse mouth. Drink water/milk to dilute.[1] Call Poison Control.	Do NOT induce vomiting (risk of esophageal perforation).

Experimental Workflow: Handling & Disposal

The following diagram outlines the decision logic for handling spills and waste, ensuring compliance with environmental regulations (this compound is an acute aquatic toxin).



[Click to download full resolution via product page](#)

Figure 2: Safety decision matrix for handling and spill response.

Regulatory & Environmental Status

- REACH (EU): Pre-registered.^[1] Classified as "Aquatic Acute 1" and "Skin Corr."^{[1][2][9]} 1B".

- TSCA (USA): Listed (often under the parent amine or salt forms).
- Environmental Fate:
 - Biodegradability: Readily biodegradable under aerobic conditions (OECD 301), but high concentrations inhibit bacterial activity in sewage treatment plants.
 - Bioaccumulation: Low potential due to ionic nature, but binds strongly to soil/sediment (high).

References

- National Center for Biotechnology Information (NCBI). (2025).[1] PubChem Compound Summary for CID 16220: N,N-Dimethylhexadecylamine hydrochloride. PubChem.[7] [\[Link\]2](#)
- European Chemicals Agency (ECHA). (2024).[1] Registration Dossier: Amines, C16-18-alkyldimethyl. ECHA.[1][9] [\[Link\]2](#)
- OECD. (2018).[1] SIDS Initial Assessment Report: Cationic Surfactants (Alkyltrimethylammonium chlorides). OECD HPV Chemicals Programme. [\[Link\]2](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. [alfa-chemistry.com](https://www.alfa-chemistry.com) [[alfa-chemistry.com](https://www.alfa-chemistry.com)]
- 5. N,N-Dimethylhexadecylamine | 112-69-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](https://www.tcichemicals.com)]

- [6. pinpools.com \[pinpools.com\]](#)
- [7. N,N-Dimethylhexadecylamine hydrochloride | C18H40ClN | CID 16220 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. tcichemicals.com \[tcichemicals.com\]](#)
- [9. echemi.com \[echemi.com\]](#)
- [10. msds.uapinc.com \[msds.uapinc.com\]](#)
- [11. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Toxicity & Safety Data Sheet (SDS) for Hexadecyldimethylammonium Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8590218/docs#technical-guide-toxicity-safety-data-sheet-sds-for-hexadecyldimethylammonium-chloride\]](https://www.benchchem.com/product/b8590218/docs#technical-guide-toxicity-safety-data-sheet-sds-for-hexadecyldimethylammonium-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check